

Personal protective equipment for handling 2-(2-Phenylethoxy)benzoic acid

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Compound of Interest

Compound Name: 2-(2-Phenylethoxy)benzoic acid

Cat. No.: B183814

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Essential Safety and Handling Guide for 2-(2-Phenylethoxy)benzoic Acid

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for handling **2-(2-Phenylethoxy)benzoic acid**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification

2-(2-Phenylethoxy)benzoic acid is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the recommended PPE for handling **2-(2-Phenylethoxy)benzoic acid**.

PPE Category	Recommended Equipment	Justification
Eye and Face Protection	Chemical safety goggles that meet ANSI Z.87.1 standards are required. A face shield should be worn over goggles when there is a significant risk of splashing or dust generation. [1] [2]	Protects against eye irritation from dust or splashes. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a standard or chemical-resistant lab coat must be worn and fully buttoned. [2] [3] Inspect gloves before use and change immediately if contaminated. [2] [3]	Prevents skin irritation upon contact. [1]
Respiratory Protection	All handling of the solid compound should occur in a well-ventilated area, preferably within a certified chemical fume hood, to prevent the inhalation of dust. [1] [2] If engineering controls are insufficient, a NIOSH-approved respirator is required. [2]	Minimizes the risk of respiratory irritation from inhaling dust. [1]
Footwear	Fully enclosed shoes made of a chemical-resistant material are mandatory. [2]	Protects feet from potential spills.

Operational and Disposal Plans

Safe Handling Procedures:

- Preparation and Engineering Controls:

- Designate a specific area for handling, preferably within a chemical fume hood.[\[2\]](#)
- Ensure the fume hood is functioning correctly before starting any work.[\[2\]](#)
- Assemble all necessary equipment, such as spatulas, weigh boats, and appropriate waste containers, before handling the chemical.[\[2\]](#)
- Donning Personal Protective Equipment (PPE):
 - Put on all required PPE as detailed in the table above.
 - Ensure gloves are the correct size and are free of defects.[\[2\]](#)
- Handling the Chemical:
 - Avoid the formation of dust.[\[1\]](#)
 - Avoid breathing any dust, fumes, or vapors.[\[1\]](#)
 - Wash hands thoroughly after handling, even if gloves were worn.[\[1\]](#)[\[2\]](#)
 - Do not eat, drink, or smoke in laboratory areas.[\[2\]](#)
- Post-Handling Procedures:
 - Decontaminate any contaminated surfaces and equipment.
 - Remove PPE in the correct order to avoid cross-contamination (gloves first, then lab coat and eye protection).[\[2\]](#)

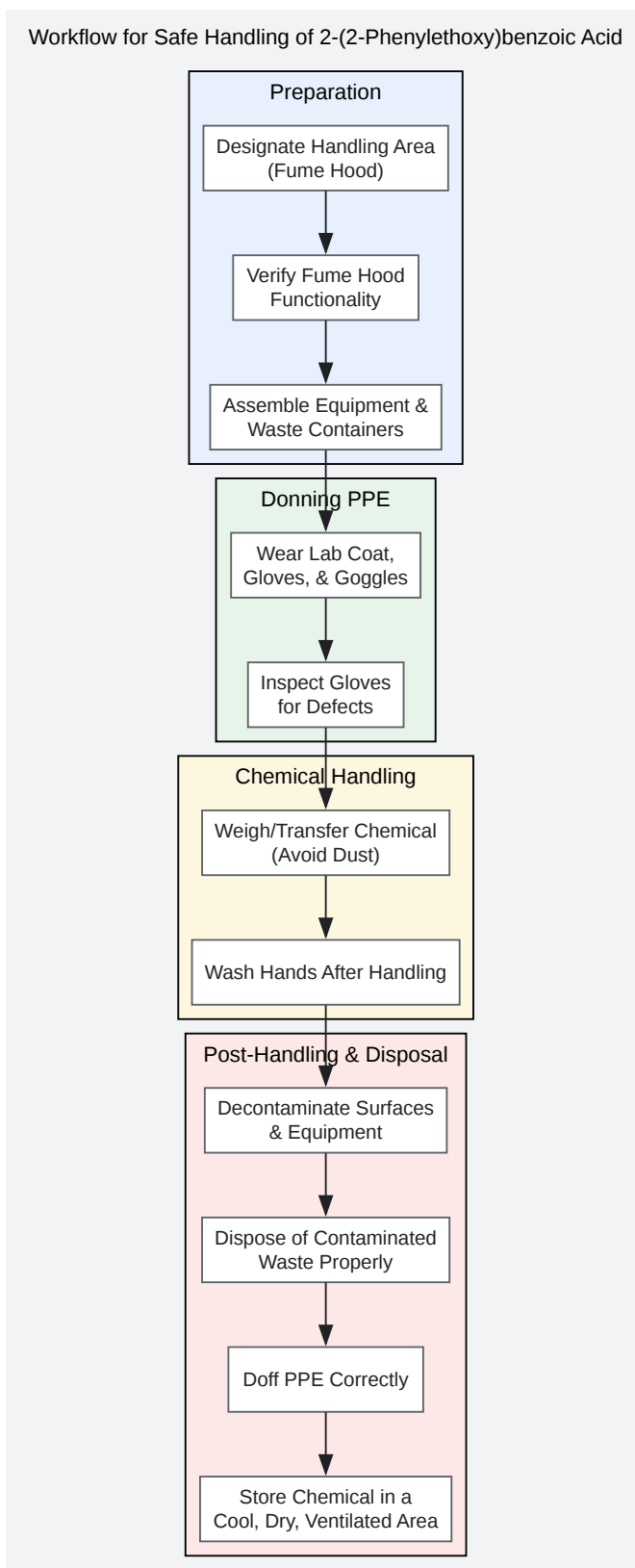
Storage:

- Store in a well-ventilated, cool, and dry place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)

Disposal Plan:

- Waste Segregation and Collection: All disposable materials contaminated with **2-(2-Phenylethoxy)benzoic acid** (e.g., gloves, weigh boats, paper towels) must be placed in a dedicated and clearly labeled hazardous waste container.^[2]
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. The compound may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber. Do not empty into drains.

Experimental Workflow



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Caption: Safe handling workflow for **2-(2-Phenylethoxy)benzoic acid**.

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